

3-(Benzyloxy)-5-(hydroxymethyl)phenol: Safe Handling & Disposal Protocol

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Compound of Interest

Compound Name: 3-(Benzyloxy)-5-(hydroxymethyl)phenol
CAS No.: 134868-93-2
Cat. No.: B582113

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Executive Summary & Chemical Profile

3-(Benzyloxy)-5-(hydroxymethyl)phenol is a resorcinol derivative often utilized as a building block in the synthesis of complex pharmaceutical intermediates. Its structure combines a phenolic hydroxyl group, a hydroxymethyl group, and a benzyl ether moiety. This multi-functional nature dictates a specific disposal strategy that accounts for phenolic toxicity and the potential (albeit lower than alkyl ethers) for peroxide formation in the benzyl ether linkage upon extended storage.

Chemical Property	Data
CAS Number	134868-93-2 (Primary Reference)
Molecular Formula	C ₁₄ H ₁₄ O ₃
Molecular Weight	230.26 g/mol
Physical State	Solid (typically off-white to pale yellow powder)
Solubility	Soluble in organic solvents (DMSO, Methanol, DCM); sparingly soluble in water.[1]
Core Hazards	Skin/Eye Irritant, Aquatic Toxicity, Potential Peroxide Former (Long-term).

Hazard Identification & Risk Assessment

Before initiating disposal, the material must be classified correctly. As a phenol derivative, it possesses acidic properties and potential for protein denaturation on contact.

GHS Classification (Derived)

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.[1]
- H411: Toxic to aquatic life with long-term effects (Standard for lipophilic phenols).

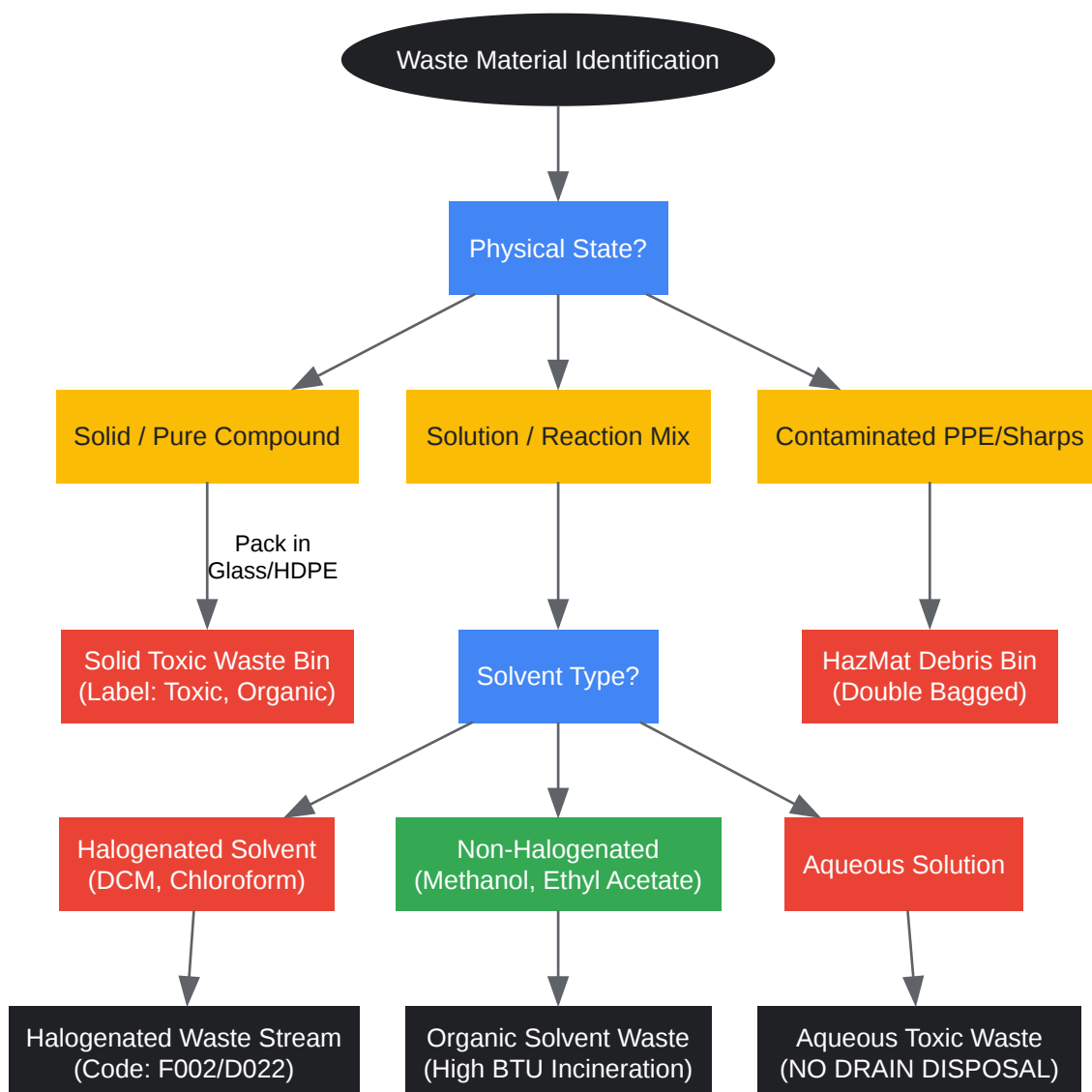
Critical Reactivity Note: Peroxide Potential

The benzyl ether moiety (

) is susceptible to auto-oxidation over long periods, potentially forming peroxides. While less volatile and aggressive than diethyl ether, old containers (>12 months) should be tested for peroxides before disposal or concentration, particularly if the solid has formed a crust or crystals around the cap.

Disposal Workflow & Decision Matrix

The following workflow delineates the decision process for disposing of **3-(Benzyloxy)-5-(hydroxymethyl)phenol** in various states.



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Figure 1: Decision matrix for segregating waste streams based on physical state and solvent composition.

Detailed Disposal Procedures

A. Solid Waste (Pure Substance)

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar or the original glass container. Avoid metal containers due to the phenolic nature of the compound.
- Labeling: Affix a hazardous waste label clearly stating:

- Chemical Name: **3-(Benzyloxy)-5-(hydroxymethyl)phenol**[2]
- Hazards: Toxic, Irritant.
- Segregation: Do not mix with strong oxidizers (e.g., nitric acid, perchlorates) in the waste bin, as phenols can react vigorously.
- Disposal Path: Designate for High-Temperature Incineration. This ensures complete destruction of the aromatic ring system.

B. Liquid Waste (Solutions)

- Organic Solvents:
 - If dissolved in Dichloromethane (DCM) or Chloroform: Dispose of in the Halogenated Waste stream.
 - If dissolved in Methanol, DMSO, or Ethyl Acetate: Dispose of in the Non-Halogenated Organic stream.
- Aqueous Solutions:
 - NEVER pour down the sink. Phenols are strictly regulated in wastewater effluent.
 - Collect in a carboy labeled "Aqueous Waste - Toxic (Phenol Derivative)".
 - Adjust pH to neutral (pH 6-8) if the solution is acidic before storage to minimize container corrosion, unless the waste contractor specifies otherwise.

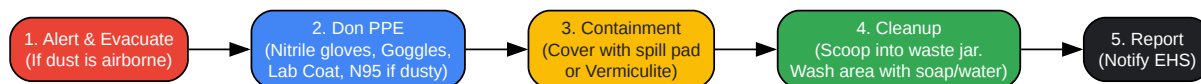
C. Contaminated Debris (PPE & Consumables)

- Gloves/Paper Towels: Place in a clear plastic bag, seal it, and place it inside the solid hazardous waste drum.
- Sharps/Glassware: Rinse contaminated glassware with a solvent (e.g., acetone) and dispose of the rinse into the liquid waste. The glass can then be washed normally or disposed of in a broken glass box if damaged.

Emergency Spill Response

In the event of a spill, immediate containment is necessary to prevent environmental release and personnel exposure.

Spill Protocol Diagram:



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Figure 2: Step-by-step spill response workflow.

Specific Cleanup Steps:

- Solid Spill: Gently cover with wet paper towels to prevent dust generation, then scoop into a waste container.
- Liquid Spill: Absorb with vermiculite, sand, or a commercial organic spill pad. Do not use combustible materials (like sawdust) if the solvent is flammable.
- Decontamination: Wash the surface with a soapy water solution. Phenols are slightly acidic; a mild bicarbonate solution can help neutralize residues on surfaces.

Regulatory Compliance (US Focus)

- RCRA Classification: While this specific compound may not be a "listed" waste (P or U list) by name, it typically falls under Characteristic Waste if it exhibits toxicity or ignitability.
- EPA Waste Code: If the waste stream is ignitable (due to solvent), use D001. If it contains halogenated solvents, use F002. For the pure solid, treat as Toxic Organic Waste.
- Sewer Ban: Under the Clean Water Act, phenols are Priority Pollutants. Zero discharge to sewer systems is the standard operating procedure.

References

- PubChem. (2025).[\[3\]\[4\]\[5\]](#) 3-(Benzyloxy)phenol Compound Summary. National Library of Medicine.[\[4\]\[5\]](#) [[Link](#)][\[4\]\[5\]](#)
- University of Tennessee Health Science Center. (2022). Phenol, Chloroform, or TRIzol™ Waste Disposal. UTHSC Research Safety Affairs. [[Link](#)]
- University of Texas at Austin. (2024). Peroxide Forming Chemicals. EHS Laboratory Safety Manual. [[Link](#)]
- Yale Environmental Health & Safety. (2023). Phenol Standard Operating Procedure. Yale University. [[Link](#)]

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Sources

- 1. fishersci.ie [fishersci.ie]
- 2. 三氟(((4-甲氧基苄基)氧基)甲基)硼酸钾_1027642-26-7_杭州海瑞化工有限公司 [hairuichem.com]
- 3. 3,5-Di(hydroxymethyl)phenol | C8H10O3 | CID 1519415 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 3-(3-Benzyloxyphenyl)phenol | C19H16O2 | CID 20099922 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 3-(3-Benzyloxyphenyl)phenol | C19H16O2 | CID 20099922 - PubChem [pubchem.ncbi.nlm.nih.gov]
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